

Physical properties of 2,4-Dichloro-5-iodopyrimidine (melting point, boiling point)

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Compound of Interest

Compound Name: 2,4-Dichloro-5-iodopyrimidine

Cat. No.: B155428

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A Technical Guide to the Physical Properties of 2,4-Dichloro-5-iodopyrimidine

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4-Dichloro-5-iodopyrimidine is a halogenated pyrimidine derivative of significant interest in medicinal chemistry and drug development. Its trifunctional nature, featuring two reactive chlorine atoms and an iodine atom on the pyrimidine core, makes it a versatile synthetic building block. This guide provides an in-depth exploration of the key physical properties of **2,4-Dichloro-5-iodopyrimidine**, specifically its melting and boiling points, supported by experimental considerations and methodologies. Understanding these fundamental characteristics is paramount for its effective use in synthesis, purification, and formulation.

Core Physical Properties of 2,4-Dichloro-5-iodopyrimidine

The physical state and thermal behavior of a compound are critical parameters that influence its handling, reactivity, and purification. For **2,4-Dichloro-5-iodopyrimidine**, the melting and boiling points are defining characteristics.

Physical Property	Value	Notes
Melting Point	65-72 °C	Experimental
Boiling Point	310.2 ± 22.0 °C	Predicted (at 760 mmHg)
104-107 °C	Experimental (at reduced, unspecified pressure)	

Melting Point: A Key Indicator of Purity

The melting point of a solid is the temperature at which it transitions to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range. The experimentally determined melting point of **2,4-Dichloro-5-iodopyrimidine** is consistently reported in the range of 65-72 °C[1]. This relatively sharp melting range suggests that the compound can be obtained in a high state of purity.

The determination of the melting point is a fundamental technique for assessing the purity of a crystalline solid. A broad melting range typically indicates the presence of impurities, which disrupt the crystal lattice and lower the energy required to transition to a liquid state. Therefore, a sharp melting point within the expected range is a reliable indicator of a successful synthesis and purification.

Boiling Point: The Challenge of Thermal Stability

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For **2,4-Dichloro-5-iodopyrimidine**, the predicted boiling point at standard atmospheric pressure (760 mmHg) is approximately 310.2 ± 22.0 °C[1]. However, many complex organic molecules, including halogenated heterocycles, can be susceptible to decomposition at such elevated temperatures.

An experimental boiling point of 104-107 °C has also been reported, which is significantly lower than the predicted atmospheric boiling point. This strongly indicates that the experimental value was determined under reduced pressure (vacuum). Distillation under vacuum is a standard technique used to purify compounds that are thermally sensitive or have very high boiling points at atmospheric pressure. By lowering the external pressure, the temperature required to reach the boiling point is also lowered, thus mitigating the risk of decomposition.

The precise pressure at which the 104-107 °C boiling point was measured is not readily available in the surveyed literature. This highlights a critical aspect of reporting physical properties: the conditions of measurement are as important as the value itself. For a comprehensive understanding and reproducible application, the boiling point should always be reported with the corresponding pressure.

Experimental Methodologies

The following sections detail the standard experimental protocols for determining the melting and boiling points of a compound like **2,4-Dichloro-5-iodopyrimidine**. These methods are designed to ensure accuracy and reproducibility.

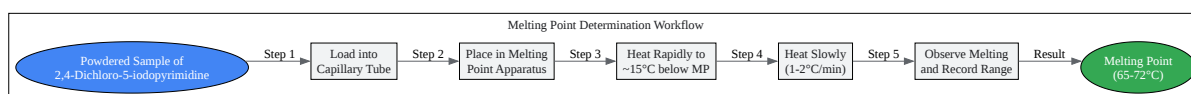
Determination of Melting Point

A common and reliable method for determining the melting point of a crystalline solid is the capillary method, often performed using a melting point apparatus.

Protocol:

- **Sample Preparation:** A small amount of the dry, crystalline **2,4-Dichloro-5-iodopyrimidine** is finely powdered.
- **Capillary Tube Loading:** The open end of a thin-walled capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the closed end. This process is repeated until a small, tightly packed column of the solid (2-3 mm in height) is obtained.
- **Apparatus Setup:** The loaded capillary tube is placed in the heating block of a melting point apparatus.
- **Heating and Observation:**
 - The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point.
 - The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium between the sample and the thermometer.

- The temperature at which the first droplet of liquid is observed is recorded as the beginning of the melting range.
- The temperature at which the last crystal melts is recorded as the end of the melting range.
- Purity Assessment: A sharp melting range (typically $\leq 2\text{ }^{\circ}\text{C}$) is indicative of a pure compound. A broad melting range suggests the presence of impurities.



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Caption: Workflow for Melting Point Determination.

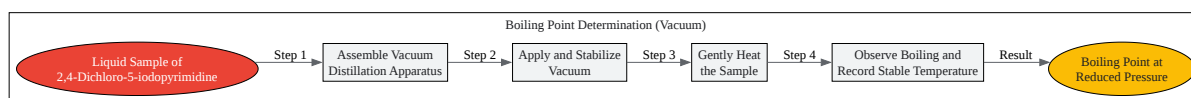
Determination of Boiling Point under Reduced Pressure

Given the high predicted atmospheric boiling point and the potential for thermal decomposition, the boiling point of **2,4-Dichloro-5-iodopyrimidine** is best determined by vacuum distillation.

Protocol:

- Apparatus Setup: A distillation apparatus is assembled, including a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. All ground glass joints should be properly sealed to ensure a good vacuum.
- Sample and Boiling Chips: The **2,4-Dichloro-5-iodopyrimidine** sample is placed in the distillation flask along with boiling chips or a magnetic stir bar to ensure smooth boiling.
- Vacuum Application: The apparatus is connected to a vacuum source, and the pressure is gradually reduced to the desired level.

- Heating: The distillation flask is heated gently.
- Boiling Point Measurement: As the liquid begins to boil and the vapor condenses, the temperature reading on the thermometer will stabilize. This stable temperature is the boiling point of the liquid at the measured pressure.
- Data Recording: It is crucial to record both the boiling point and the pressure at which it was measured.



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Caption: Workflow for Boiling Point Determination under Vacuum.

Conclusion

The physical properties of **2,4-Dichloro-5-iodopyrimidine**, particularly its melting and boiling points, are essential for its practical application in research and development. The well-defined melting point in the range of 65-72 °C serves as a reliable indicator of its purity. The boiling point, while predicted to be high at atmospheric pressure, is experimentally accessible at a much lower temperature under reduced pressure, a critical consideration for preventing thermal degradation during purification. A thorough understanding and accurate determination of these properties are fundamental to the successful synthesis and application of this versatile chemical intermediate.

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- To cite this document: BenchChem. [Physical properties of 2,4-Dichloro-5-iodopyrimidine (melting point, boiling point)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155428#physical-properties-of-2-4-dichloro-5-iodopyrimidine-melting-point-boiling-point]

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